

An In-depth Technical Guide to the Physical Properties of Propyl Bromoacetate

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Compound of Interest

Compound Name: *Propyl bromoacetate*

Cat. No.: *B1345692*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **propyl bromoacetate**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and development work, with a focus on clarity and practical application.

Core Physical Properties

Propyl bromoacetate is a chemical compound with the molecular formula $C_5H_9BrO_2$. An understanding of its physical properties is essential for its proper handling, storage, and use in various chemical syntheses.

Quantitative Data Summary

The boiling point and density of **propyl bromoacetate** have been determined and reported in various chemical databases. A summary of these values is presented below for easy reference and comparison.

Physical Property	Value	Conditions	Source(s)
Boiling Point	177.3 °C	at 760 mmHg	[1]
176 °C	Not specified	[2]	
175-176 °C	at 758 mmHg	[3][4]	
Density	1.417 g/cm ³	Not specified	
1.412 g/mL	Not specified	[2][5]	
1.399 g/mL	Not specified	[4]	
1.39 g/cm ³	Not specified	[3]	

Experimental Protocol: Determination of Boiling Point

The following is a generalized experimental methodology for the determination of the boiling point of a liquid organic compound such as **propyl bromoacetate**, based on common laboratory techniques.

Principle:

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. At this temperature, the liquid undergoes a phase transition to a gas.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Beaker

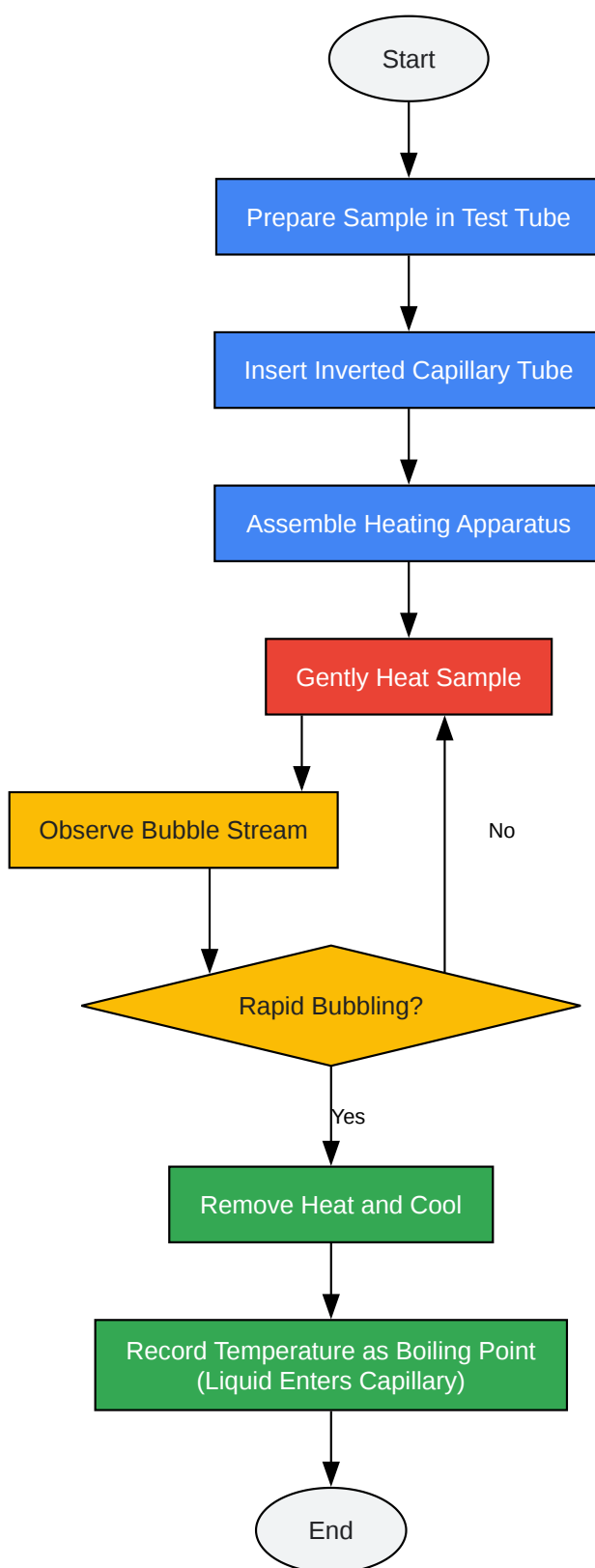
- Stirring rod or magnetic stirrer
- Clamps and stand

Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of **propyl bromoacetate** is placed into a clean, dry test tube.
- **Capillary Tube Insertion:** A capillary tube, with its open end facing down, is placed inside the test tube containing the sample.
- **Apparatus Assembly:** The test tube is securely clamped in a heating bath (e.g., paraffin oil bath) and a thermometer is positioned so that the bulb is level with the sample.
- **Heating:** The heating bath is gently and uniformly heated. A stirring mechanism should be used to ensure even heat distribution.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. As the boiling point is approached and exceeded, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- **Boiling Point Determination:** The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.
- **Pressure Correction:** The atmospheric pressure at the time of the experiment should be recorded. If the atmospheric pressure is not 760 mmHg, a correction may be necessary to determine the normal boiling point.

Experimental Workflow Visualization

The logical flow of the boiling point determination experiment can be visualized as follows:



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Caption: Workflow for Boiling Point Determination.

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